

Comparative analysis of Octadeca-9,12-dienal presence in different moth populations.

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Compound of Interest

Compound Name: **Octadeca-9,12-dienal**

Cat. No.: **B3255373**

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Comparative Analysis of Octadeca-9,12-dienal in Moth Pheromone Blends

A detailed examination of the presence and relative abundance of the C18 aldehyde, **octadeca-9,12-dienal**, a notable semiochemical, reveals significant variations in its prevalence and ratio within the complex pheromone bouquets of different moth populations. This guide provides a comparative analysis of **octadeca-9,12-dienal** in select moth species, supported by experimental data and detailed methodologies for its detection and quantification.

Quantitative Data Summary

The presence and quantity of **octadeca-9,12-dienal** as a sex pheromone component can differ substantially between moth species and even between geographically distinct populations of the same species. The following table summarizes the quantitative data on (9Z,12Z)-**octadeca-9,12-dienal** found in the pheromone gland extracts of the fall webworm moth, *Hyphantria cunea*, from two different continents.

Moth Population	Octadeca-9,12-dienal	Other Pheromone Components	Ratio of Components	Reference
Hyphantria cunea (New Zealand)	(9Z,12Z)-octadeca-9,12-dienal	(9Z,12Z,15Z)-octadeca-9,12,15-trienal(3Z,6Z)-9S,10R-cis-3,6-diene(1,3Z,6Z)-9S,10R-cis-9,10-epoxyheneicos-1,3,6-triene	0.6 : 6.6 : 27.9 : 0.1	[1]
Hyphantria cunea (North America, U.S.)	(Z,Z)-9,12-octadecadienal	(Z,Z,Z)-9,12,15-octadecatrienal(Z,Z)-3,6-cis-9,10-epoxyheneicos-1,3,6-diene	1 : 8 : 21 (in female tip extracts) 1 : 6 : 27 (in female effluvia)	[2]

Experimental Protocols

The identification and quantification of **octadeca-9,12-dienal** in moth pheromone blends are primarily achieved through gas chromatography-mass spectrometry (GC-MS). Below are detailed methodologies for key experiments.

Pheromone Gland Extraction and Analysis

This protocol is adapted from the analysis of the fall webworm moth, *Hyphantria cunea*.[\[1\]](#)[\[2\]](#)

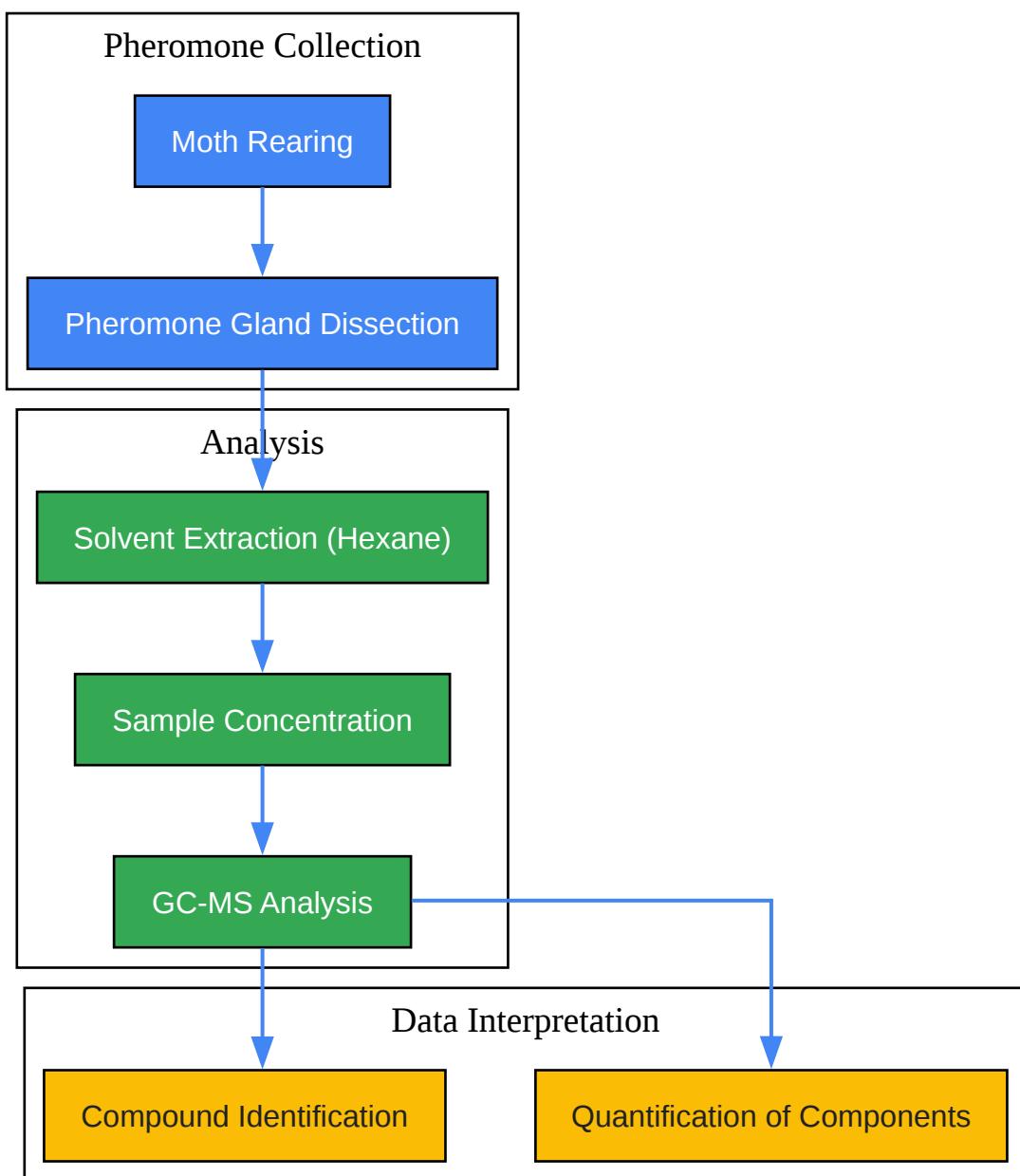
- Insect Rearing and Pheromone Gland Collection:
 - Moths are reared under controlled conditions of temperature, humidity, and photoperiod.
 - For pheromone extraction, virgin female moths, typically 2-3 days old, are used.

- The abdominal tips containing the pheromone glands are excised during the female's calling period (the time of pheromone release).
- Extraction:
 - The excised pheromone glands are immediately submerged in a solvent, typically hexane, to extract the pheromonal compounds.
 - The extraction is carried out for a set period, after which the tissue is removed.
- Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:
 - The hexane extract is concentrated under a gentle stream of nitrogen.
 - The sample is injected into a gas chromatograph coupled to a mass spectrometer.
 - The GC is equipped with a capillary column suitable for separating volatile organic compounds.
 - The temperature program of the GC oven is set to optimally separate the different components of the pheromone blend.
 - The mass spectrometer is operated in electron impact (EI) mode to generate mass spectra of the eluting compounds.
- Compound Identification and Quantification:
 - Compounds are identified by comparing their mass spectra and GC retention times with those of authentic synthetic standards.
 - The relative amounts of each component in the blend are determined by integrating the peak areas in the gas chromatogram.

Visualizations

Experimental Workflow for Pheromone Analysis

The following diagram illustrates a typical workflow for the extraction and analysis of moth sex pheromones.

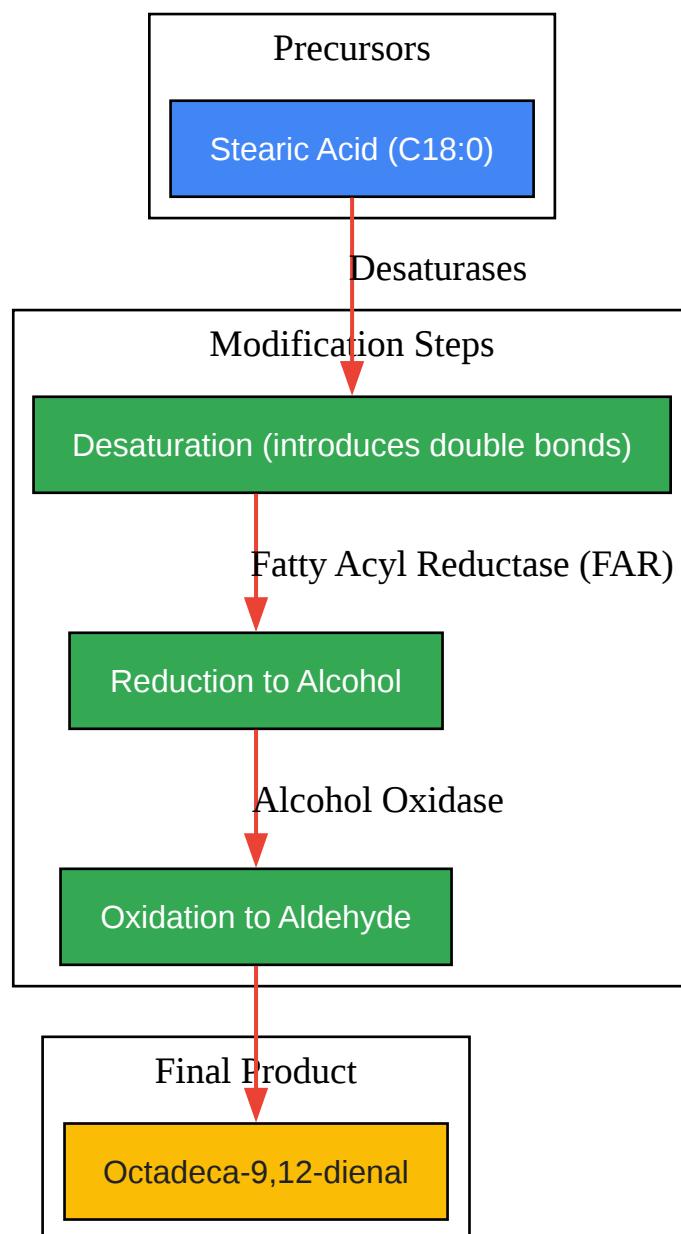


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A typical experimental workflow for moth pheromone analysis.

Generalized Biosynthetic Pathway of C18 Aldehyde Pheromones

The biosynthesis of **octadeca-9,12-dienal** and other C18 aldehyde pheromones in moths generally follows a pathway involving fatty acid metabolism. This diagram outlines the key steps.

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Generalized biosynthesis of C18 aldehyde moth pheromones.

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- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. Sex pheromone of the fall webworm moth, *Hyphantria cunea* - PubMed [pubmed.ncbi.nlm.nih.gov]
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